

A Technical Overview of 1,3-Distearin: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,3-Distearin**, a diglyceride of significant interest in various scientific and industrial fields, including food science and pharmaceuticals. This document details its fundamental molecular properties, outlines a common experimental protocol for its synthesis, and illustrates a key synthetic pathway.

Core Molecular Data

1,3-Distearin, also known as glycerol **1,3-**distearate, is a diacylglycerol where stearic acid molecules are esterified to the sn-1 and sn-3 positions of a glycerol backbone. Its physicochemical properties are summarized in the table below.



Identifier	Value	Source
Molecular Formula	Сз9Н76О5	[1][2][3][4]
Molecular Weight	625.02 g/mol	[1][2][4][5]
CAS Number	504-40-5	[1][3]
Formal Name	Octadecanoic acid, 1,1'-(2-hydroxy-1,3-propanediyl) ester	[1][3]
Synonyms	1,3-Distearoyl glycerol, Glyceryl 1,3-distearate, DG(18:0/0:0/18:0)	[2][3]

Enzymatic Synthesis of 1,3-Distearin: An Experimental Protocol

The synthesis of 1,3-diacylglycerols such as **1,3-Distearin** is often achieved through enzymatic esterification, which offers high specificity and milder reaction conditions compared to chemical synthesis. The following protocol describes a general method for the synthesis of **1,3-Distearin**.

Materials:

- Glycerol
- Stearic Acid
- Immobilized sn-1,3 specific lipase (e.g., Lipozyme TL IM)[5][6]
- 4A Molecular Sieves
- Silica Gel
- Solvent (e.g., a solvent-free system is often preferred)[3][7]

Procedure:



- Reactant Preparation: The molar ratio of stearic acid to glycerol is a critical parameter and should be optimized. For the synthesis of 1,3-distearoylglycerol (1,3-DSG), a molar ratio of stearic acid to glycerol of 1:1 has been shown to be effective.[5]
- Reaction Setup: In a suitable reaction vessel, combine glycerol, stearic acid, and the immobilized lipase. To drive the esterification reaction forward, water removal is essential.
 This can be achieved by adding 4A molecular sieves and silica gel to the reaction mixture.
- Esterification Reaction: The reaction is typically conducted at an elevated temperature, for instance, 75°C, for a period of several hours (e.g., 6 hours), with continuous stirring.[5] The use of a solvent-free system is a common and environmentally friendly approach.[3][7]
- Enzyme Removal: Following the reaction, the immobilized enzyme can be easily removed from the product mixture by filtration.
- Purification: The crude product will contain a mixture of mono-, di-, and triglycerides, as well
 as unreacted free fatty acids. Purification can be achieved through a multi-step process:
 - Molecular Distillation: This step is effective for removing unreacted free fatty acids.
 - Solvent Fractionation: Acetone fractionation can be employed to separate the desired 1,3distearin from other glycerides, yielding a high-purity product.[3]
- Analysis: The purity and composition of the final product should be confirmed using analytical techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

Visualizing the Synthesis of 1,3-Distearin

The enzymatic synthesis of **1,3-Distearin** from glycerol and stearic acid is a key process. The following diagram illustrates the workflow of this synthesis.





Click to download full resolution via product page

Caption: Workflow for the enzymatic synthesis of **1,3-Distearin**.

Applications in Drug Development

Diacylglycerols like **1,3-Distearin** are recognized for their role as functional excipients in lipid-based drug delivery systems. They can be incorporated into formulations such as solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs) to enhance drug solubility, improve bioavailability, and control the release profile of therapeutic agents. The biocompatibility of these lipids makes them valuable components in the design of advanced drug delivery vehicles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Synthesis of 1,3-distearoyl-2-oleoylglycerol by enzymatic acidolysis in a solvent-free system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Enzymatic Glycerolysis of Palm Kernel Olein-Stearin Blend for Monolaurin Synthesis as an Emulsifier and Antibacterial PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]



- 6. researchgate.net [researchgate.net]
- 7. Solvent-free enzymatic synthesis of 1, 3-Diacylglycerols by direct esterification of glycerol with saturated fatty acids PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Overview of 1,3-Distearin: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120778#1-3-distearin-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com